

## Personal protective equipment for handling 2-(4-Chloro-2-methylphenoxy)ethanol

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Compound of Interest

2-(4-Chloro-2methylphenoxy)ethanol

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# **Essential Safety and Handling Guide for 2-(4-Chloro-2-methylphenoxy)ethanol**

For researchers, scientists, and drug development professionals, the safe handling of laboratory chemicals is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **2-(4-Chloro-2-methylphenoxy)ethanol** (CAS: 36220-29-8), ensuring a secure laboratory environment.[1]

#### Chemical and Physical Properties

Property	Value
Molecular Formula	C9H11ClO2[1]
Molecular Weight	186.64 g/mol [1]
Density	1.198 g/cm <sup>3</sup> [1]
Boiling Point	294.5°C at 760 mmHg[1]
Flash Point	131.9°C[1]



# Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-(4-Chloro-2-methylphenoxy)ethanol** is not readily available, data from structurally similar phenoxy and chloroethoxy compounds indicate that this chemical should be handled with caution. It is likely to cause skin and serious eye irritation.[2][3][4] Suspected hazards also include potential harm if swallowed and toxicity to aquatic life.[3][5] Therefore, a comprehensive approach to personal protection is critical.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[2] [4] An apron or lab coat is also recommended.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, or for spill cleanup, a NIOSH-approved respirator may be necessary.[7][8]

### **Operational and Handling Procedures**

#### **Engineering Controls:**

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

#### Safe Handling Practices:

Avoid contact with skin, eyes, and clothing.[4][7]



- Do not breathe vapors or mists.[2]
- Wash hands thoroughly after handling the chemical.[2][5]
- Keep containers tightly closed when not in use and store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[2][4]

## **Emergency and Disposal Protocols**

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][9]
Skin Contact	Immediately remove contaminated clothing.  Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][7]

Spill and Leak Procedures: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[2]



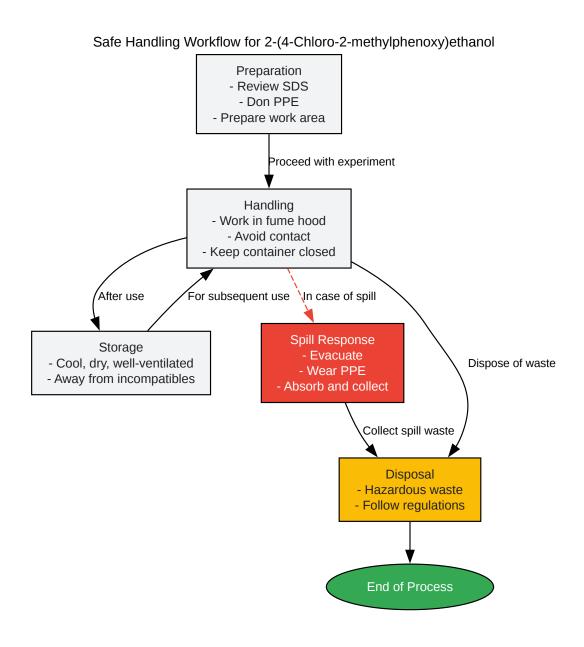


Disposal Plan: Dispose of **2-(4-Chloro-2-methylphenoxy)ethanol** and any contaminated materials as hazardous waste.[8] All disposal practices must comply with local, state, and federal regulations. Do not allow the chemical to enter the environment.[5][7]

## **Safe Handling Workflow**

The following diagram outlines the procedural steps for the safe handling of **2-(4-Chloro-2-methylphenoxy)ethanol**, from preparation to disposal.





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Caption: Workflow for handling **2-(4-Chloro-2-methylphenoxy)ethanol**.

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